

A Technical Guide to the Research Applications of Dichlorinated Butanes

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Compound of Interest

Compound Name: 2,3-Dichlorobutane

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Dichlorinated butanes are versatile chemical intermediates that serve as fundamental building blocks in a wide array of applications, ranging from the synthesis of commodity chemicals and polymers to the development of life-saving pharmaceuticals. Their utility stems from the presence of two chlorine atoms, which act as reactive handles for nucleophilic substitution and elimination reactions, allowing for the construction of diverse molecular architectures. This technical guide provides an in-depth overview of the properties, key research applications, and detailed experimental protocols involving various isomers of dichlorinated butane.

Physicochemical Properties of Dichlorobutane Isomers

The specific placement of the chlorine atoms on the butane backbone significantly influences the physical and chemical properties of the isomers. This variation in properties dictates their suitability for different synthetic applications.

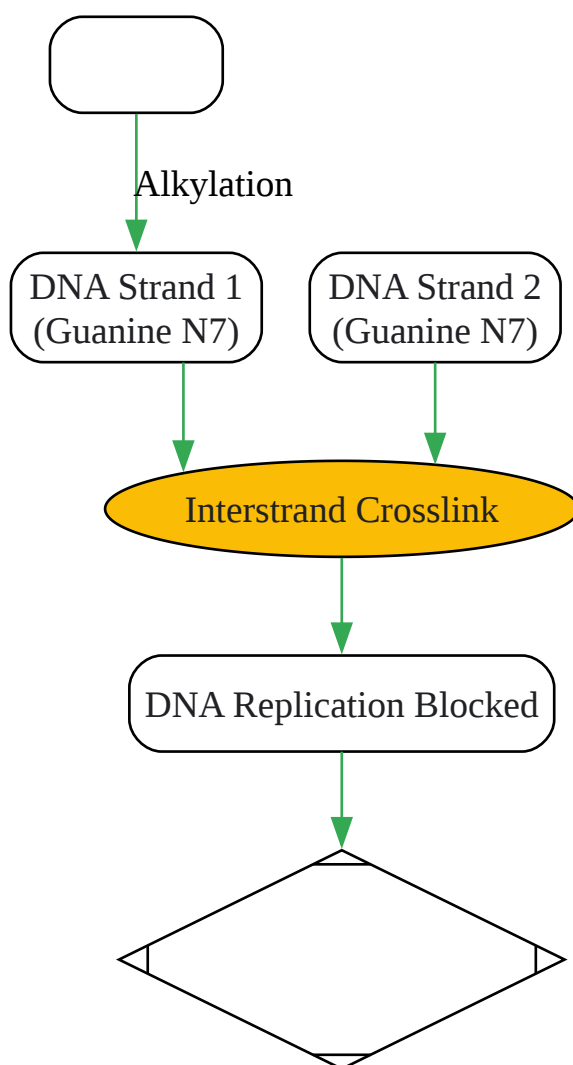
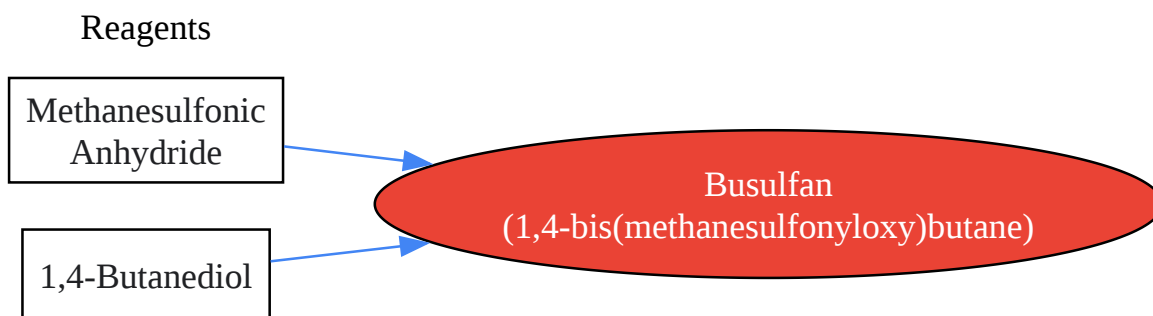
Property	1,1-Dichlorobutane	1,2-Dichlorobutane	1,3-Dichlorobutane	1,4-Dichlorobutane	2,3-Dichlorobutane
CAS Number	541-33-3[1]	616-21-7[2][3]	1190-22-3[4]	110-56-5	7581-97-7[5]
Molecular Formula	C ₄ H ₈ Cl ₂	C ₄ H ₈ Cl ₂	C ₄ H ₈ Cl ₂	C ₄ H ₈ Cl ₂	C ₄ H ₈ Cl ₂
Molecular Weight	127.01 g/mol [1]	127.01 g/mol [2][3]	127.01 g/mol	127.01 g/mol	127.01 g/mol [6][7]
Boiling Point	114-115 °C	124.1 °C[3]	131-133 °C	155 °C[8]	110.5 °C[7]
Melting Point	N/A	-85.0 °C[9]	N/A	-37.8 °C	-80.4 °C[7]
Density	1.08 g/cm ³	1.11 g/cm ³ @ 25°C[3]	1.09 g/cm ³	1.14 g/cm ³	1.075 g/cm ³ [7]
Water Solubility	Insoluble	Limited / Insoluble[3][9]	N/A	Slight	561.7 mg/L @ 20°C[5]

Key Research and Industrial Applications

Synthesis of Tetrahydrofuran (THF) from 1,4-Dichlorobutane

One of the most significant applications of 1,4-dichlorobutane is its role as a precursor to tetrahydrofuran (THF), a ubiquitous solvent and reagent in organic chemistry. The synthesis is typically achieved through hydrolysis in the presence of a strong acid.[10]

The overall reaction involves the substitution of both chlorine atoms with hydroxyl groups to form 1,4-butanediol, which then undergoes acid-catalyzed intramolecular cyclization (dehydration) to yield THF.[10]



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